

Application Note: Spectroscopic Characterization of Ethylene Glycol Diacetate

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Compound of Interest

Compound Name: *Ethylene glycol diacetate*

CAS No.: *111-55-7*

Cat. No.: *B093915*

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Abstract: This technical guide provides a comprehensive overview of the spectroscopic analysis of **ethylene glycol diacetate** (CAS No. 111-55-7), a widely used solvent and chemical intermediate.[1][2] Detailed protocols and data interpretation for Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are presented. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who require robust analytical methods for the identification, purity assessment, and structural elucidation of this compound.

Introduction: Ethylene Glycol Diacetate

Ethylene glycol diacetate, also known as 1,2-diacetoxyethane, is a colorless liquid with a mild, pleasant odor.[3] It serves as a slow-evaporating solvent in various applications, including lacquers, enamels, printing inks, and as a perfume fixative.[1][2][3] Its chemical formula is $\text{C}_6\text{H}_{10}\text{O}_4$, with a molecular weight of 146.14 g/mol.[4][5] Accurate and reliable analytical methods are crucial for quality control and for understanding its behavior in various chemical processes. This application note details the fundamental spectroscopic techniques used to characterize this molecule.

Chemical Structure:

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful, non-destructive technique that provides detailed information about the molecular structure of a compound. For **ethylene glycol diacetate**, both ^1H and ^{13}C NMR are essential for confirming its identity and assessing purity.

^1H NMR Spectroscopy

Principle: ^1H NMR spectroscopy probes the chemical environment of hydrogen atoms within a molecule. The chemical shift (δ) of a proton is influenced by the electron density around it, and the splitting pattern (multiplicity) reveals the number of neighboring protons.

Expected Spectrum: Due to the symmetry of the **ethylene glycol diacetate** molecule, only two distinct proton environments are expected: the methyl (CH_3) protons and the methylene (CH_2) protons.

- Methylene Protons ($-\text{O}-\text{CH}_2-\text{CH}_2-\text{O}-$): These four protons are chemically equivalent and will appear as a single peak.
- Methyl Protons ($\text{CH}_3-\text{C}=\text{O}$): These six protons are also chemically equivalent and will appear as a separate single peak.

Data Summary:

Protons	Chemical Shift (δ) in CDCl_3 (ppm)	Multiplicity	Integration
Methylene ($-\text{CH}_2-$)	~4.2-4.3	Singlet	4H
Methyl ($-\text{CH}_3$)	~2.0-2.1	Singlet	6H

Note: Chemical shifts are approximate and can vary slightly depending on the solvent and concentration.

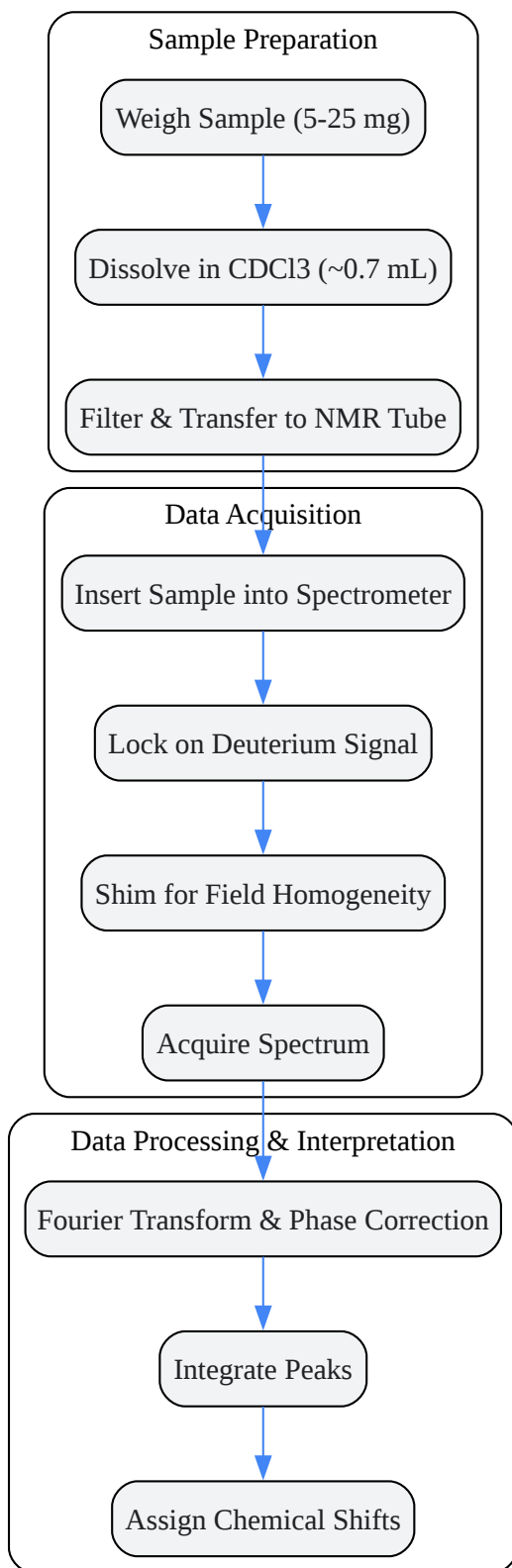
Experimental Protocol: ^1H NMR of **Ethylene Glycol Diacetate**

This protocol outlines the steps for acquiring a high-resolution ^1H NMR spectrum.

- Sample Preparation:
 - Accurately weigh approximately 5-25 mg of **ethylene glycol diacetate**.[\[6\]](#)
 - Dissolve the sample in ~0.6-0.7 mL of a suitable deuterated solvent, such as chloroform-d (CDCl_3), in a clean vial.[\[6\]](#)[\[7\]](#) CDCl_3 is a common choice for nonpolar organic compounds.[\[7\]](#)
 - Ensure the sample is fully dissolved. Gentle vortexing or sonication can be used to aid dissolution.[\[7\]](#)
 - If any particulate matter is present, filter the solution through a small cotton plug in a Pasteur pipette into a clean, high-quality 5 mm NMR tube.[\[8\]](#)
 - The final sample height in the tube should be between 4.0 and 5.0 cm.[\[7\]](#)[\[9\]](#)
- Instrument Setup & Acquisition:
 - Carefully wipe the outside of the NMR tube with a lint-free tissue dampened with ethanol to remove any dust or fingerprints.[\[7\]](#)
 - Insert the NMR tube into the spinner turbine and adjust the depth using a gauge.
 - Place the sample into the NMR spectrometer.
 - Locking: The spectrometer's field frequency is locked onto the deuterium signal of the solvent (e.g., CDCl_3).[\[7\]](#) This step is crucial for maintaining a stable magnetic field.
 - Shimming: The magnetic field homogeneity is optimized by adjusting the shim coils. This process, which can be automated or manual, maximizes spectral resolution and minimizes peak broadening.[\[7\]](#)
 - Tuning and Matching: The NMR probe is tuned to the ^1H frequency to ensure efficient signal transmission and detection.[\[7\]](#)

- Acquisition: Set the appropriate acquisition parameters (e.g., number of scans, spectral width, relaxation delay) and acquire the spectrum.^[7] For a relatively concentrated sample of **ethylene glycol diacetate**, a small number of scans should suffice.

Workflow for ¹H NMR Analysis:



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Caption: Workflow for ^1H NMR analysis of **ethylene glycol diacetate**.

^{13}C NMR Spectroscopy

Principle: ^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in a different chemical environment gives a distinct signal.

Expected Spectrum: Similar to the ^1H NMR spectrum, the symmetry of **ethylene glycol diacetate** results in a simplified ^{13}C NMR spectrum with three distinct carbon signals.

- Carbonyl Carbon ($-\text{C}=\text{O}$): This carbon is deshielded due to the electronegative oxygen atoms and will appear furthest downfield.
- Methylene Carbon ($-\text{O}-\text{CH}_2-$): These two carbons are equivalent.
- Methyl Carbon (CH_3-): These two carbons are also equivalent.

Data Summary:

Carbon	Chemical Shift (δ) in CDCl_3 (ppm)
Carbonyl ($-\text{C}=\text{O}$)	~170.5
Methylene ($-\text{CH}_2-$)	~62.0
Methyl ($-\text{CH}_3$)	~20.5

Note: Chemical shifts are approximate and can vary.[\[10\]](#)

Experimental Protocol: ^{13}C NMR of **Ethylene Glycol Diacetate**

The protocol is similar to that for ^1H NMR, with the primary difference being the need for a more concentrated sample and longer acquisition times due to the low natural abundance (~1.1%) and lower gyromagnetic ratio of the ^{13}C nucleus.

- Sample Preparation:
 - Prepare a more concentrated sample, typically using 50-100 mg of **ethylene glycol diacetate** in 0.6-0.7 mL of CDCl_3 .[\[6\]](#)
 - Follow the same dissolution, filtering, and transfer procedures as for ^1H NMR.

- Instrument Setup & Acquisition:
 - Follow the same insertion, locking, and shimming procedures.
 - Tuning and Matching: Tune the probe to the ^{13}C frequency.
 - Acquisition: ^{13}C NMR experiments require significantly more scans than ^1H NMR to achieve a good signal-to-noise ratio. A proton-decoupled experiment is typically run to simplify the spectrum by removing ^1H - ^{13}C coupling, resulting in single lines for each carbon.

Infrared (IR) Spectroscopy

Principle: IR spectroscopy measures the vibrations of atoms in a molecule. Specific functional groups absorb infrared radiation at characteristic frequencies, making it a powerful tool for identifying these groups. For **ethylene glycol diacetate**, the most prominent features will be from the ester functional groups.

Expected Spectrum:

- C=O Stretch: A strong, sharp absorption band characteristic of the ester carbonyl group.
- C-O Stretch: Strong absorption bands associated with the C-O single bonds of the ester.
- C-H Stretch: Absorption bands from the methyl and methylene C-H bonds.

Data Summary:

Functional Group	Wavenumber (cm^{-1})	Intensity
C-H Stretch (sp^3)	~2950-3000	Medium
C=O Stretch (Ester)	~1740	Strong
C-O Stretch (Ester)	~1240 and ~1040	Strong

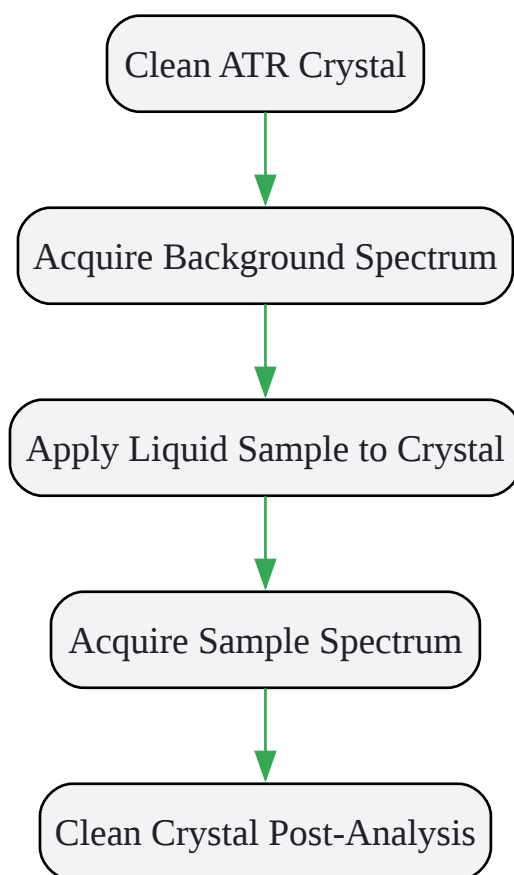
Note: Peak positions are approximate.[\[11\]](#)

Experimental Protocol: Attenuated Total Reflectance (ATR) IR

ATR is a convenient method for analyzing liquid samples, requiring minimal sample preparation.[\[12\]](#)

- Instrument and Accessory Preparation:
 - Ensure the ATR crystal (e.g., diamond or ZnSe) is clean.[\[12\]](#)[\[13\]](#) Wipe the crystal surface with a soft tissue dampened with a volatile solvent like isopropanol and allow it to dry completely.
- Background Spectrum:
 - Acquire a background spectrum of the clean, empty ATR crystal. This spectrum is automatically subtracted from the sample spectrum to remove interferences from the instrument and ambient atmosphere (e.g., CO₂ and water vapor).[\[12\]](#)
- Sample Analysis:
 - Place a small drop of **ethylene glycol diacetate** onto the center of the ATR crystal, ensuring it completely covers the crystal surface.[\[12\]](#)
 - Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio over a range of 4000 to 400 cm⁻¹.[\[12\]](#)
- Cleaning:
 - After analysis, thoroughly clean the ATR crystal by wiping away the sample with a soft tissue and cleaning with an appropriate solvent.[\[12\]](#)

Workflow for ATR-IR Analysis:



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Caption: Workflow for ATR-IR analysis of a liquid sample.

Mass Spectrometry (MS)

Principle: Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio (m/z).^[14] Electron Ionization (EI) is a common "hard" ionization technique that uses high-energy electrons to ionize molecules, often causing them to fragment in predictable ways.^[15] This fragmentation pattern provides a structural fingerprint of the molecule.

Expected Spectrum (Electron Ionization): The molecular ion (M^{+}) for **ethylene glycol diacetate** (m/z 146) may or may not be observed, as it can be unstable under EI conditions. The fragmentation pattern is key to identification.

Data Summary of Key Fragments:

m/z	Proposed Fragment
103	$[M - \text{CH}_3\text{CO}]^+$
87	$[\text{CH}_3\text{COOCH}_2\text{CH}_2]^+$
73	$[M - \text{CH}_3\text{COOCH}_2]^+$
43	$[\text{CH}_3\text{CO}]^+$ (Base Peak)

Note: Fragmentation patterns can be complex. The base peak is the most intense peak in the spectrum. The NIST WebBook provides a reference mass spectrum for **ethylene glycol diacetate**.[\[16\]](#)

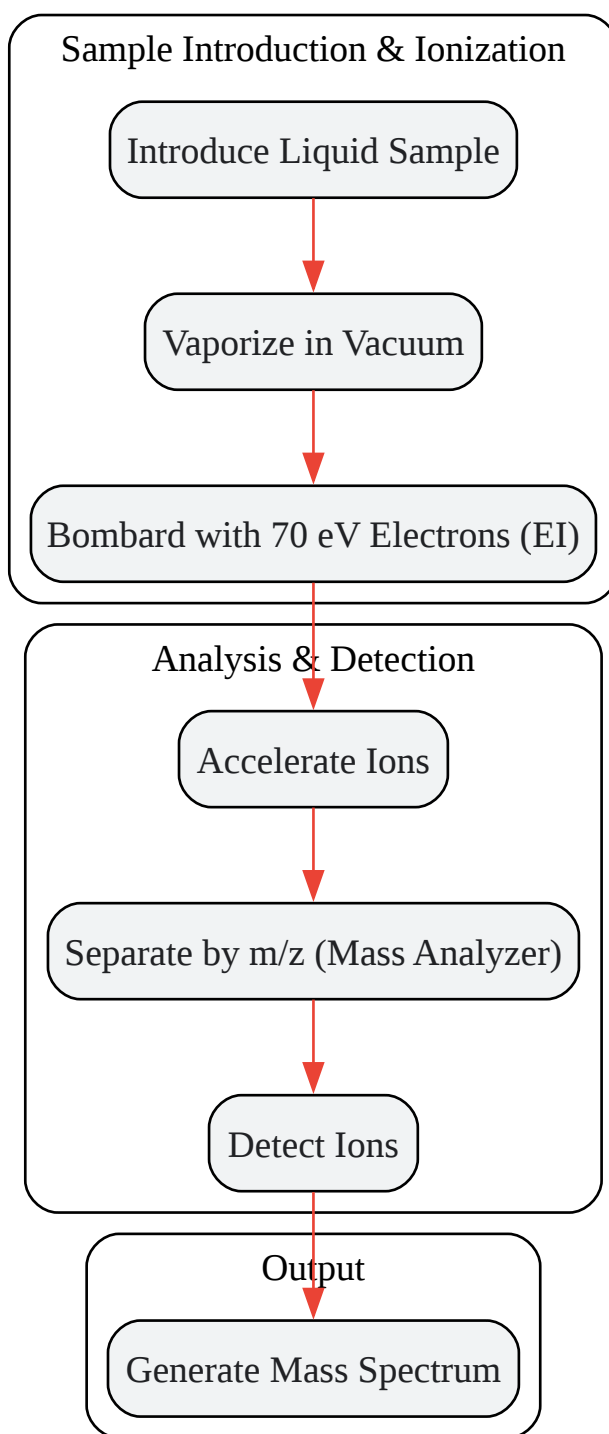
Experimental Protocol: Direct Infusion EI-MS

This protocol is for a pure liquid sample introduced directly into the mass spectrometer.

- Sample Introduction:
 - **Ethylene glycol diacetate** is a volatile liquid, making it suitable for direct introduction into an EI source.[\[17\]](#)[\[18\]](#)
 - The sample is introduced into the vacuum of the mass spectrometer, where it vaporizes.[\[14\]](#)
- Ionization:
 - In the ion source, the vaporized molecules are bombarded by a beam of high-energy electrons (typically 70 eV).[\[15\]](#)
 - This causes an electron to be ejected from the molecule, forming a radical cation (the molecular ion, $M^{+\cdot}$), which then undergoes fragmentation.[\[15\]](#)
- Mass Analysis and Detection:
 - The resulting ions (molecular ion and fragment ions) are accelerated into a mass analyzer (e.g., a quadrupole).

- The mass analyzer separates the ions based on their m/z ratio.
- The separated ions are detected, and their abundance is plotted against their m/z ratio to generate the mass spectrum.

Workflow for EI-MS Analysis:



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Caption: Workflow for Electron Ionization Mass Spectrometry (EI-MS).

Conclusion

The combination of NMR, IR, and MS provides a complete and unambiguous characterization of **ethylene glycol diacetate**. ^1H and ^{13}C NMR confirm the carbon-hydrogen framework and molecular symmetry. IR spectroscopy identifies the key ester functional groups, and mass spectrometry provides the molecular weight and a characteristic fragmentation pattern for structural confirmation. The protocols and data presented in this application note serve as a reliable guide for the routine analysis and quality control of **ethylene glycol diacetate** in a research or industrial setting.

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